

Essential Safety and Logistics for Handling cis-11-Hexadecenal

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Compound of Interest

Compound Name: *cis-11-Hexadecenal*

Cat. No.: B110332

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **cis-11-Hexadecenal**, ensuring the protection of laboratory personnel and the environment. The following procedures detail the necessary personal protective equipment (PPE), step-by-step handling instructions, and compliant disposal methods.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **cis-11-Hexadecenal** is provided below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C ₁₆ H ₃₀ O[1]
Molecular Weight	238.41 g/mol [2]
Appearance	Colorless to light yellow clear liquid[3]
Boiling Point	131 - 133 °C / 1 mmHg[3]
Density	0.850 - 0.963 g/mL at 20 °C[3][2][4]
Flash Point	61 °C (141.8 °F) - closed cup[2]
Storage Temperature	2-8°C[2][5]

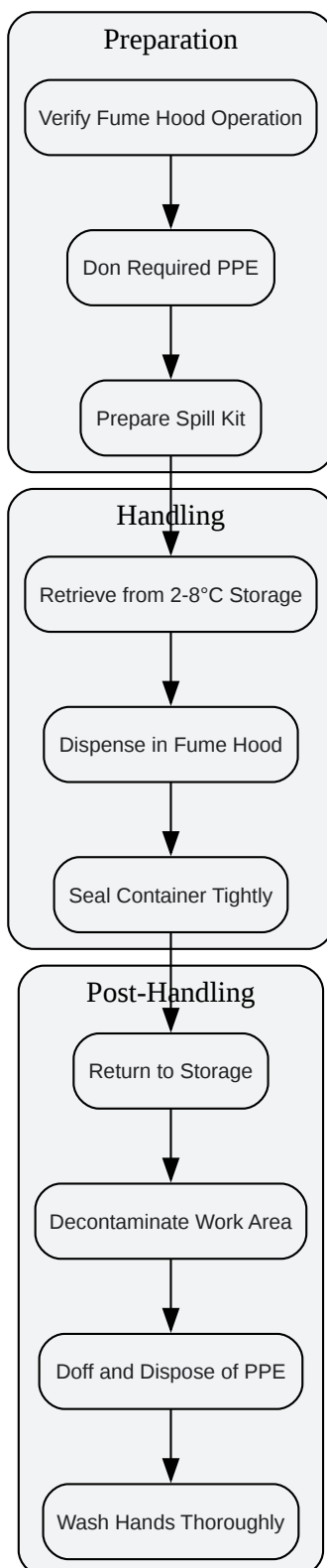
Personal Protective Equipment (PPE) Requirements

The use of appropriate PPE is mandatory to prevent exposure. **cis-11-Hexadecenal** is irritating to the eyes, respiratory system, and skin.[6] The following PPE must be worn at all times when handling this chemical.

PPE Category	Specification	Rationale
Hand Protection	Neoprene or Nitrile gloves.[6] Latex gloves are not recommended.[7]	Prevents skin contact and irritation.[6] Gloves should be inspected before use and disposed of after contamination.[8]
Eye and Face Protection	Chemical splash goggles or a full face shield.[7]	Protects against splashes that can cause eye irritation.[6]
Skin and Body Protection	Lab coat, overalls, or a P.V.C. apron.[6] Closed-toe shoes made of impervious material. [7]	Prevents contamination of personal clothing and skin.[7]
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. [9] If overexposure risk exists, an approved respirator with an ABEK (EN14387) filter is recommended.[2]	Protects against inhalation of vapors, which can cause respiratory irritation.[6]

Handling and Operational Workflow

Adherence to a strict operational workflow is crucial for minimizing risks associated with **cis-11-Hexadecenal**.



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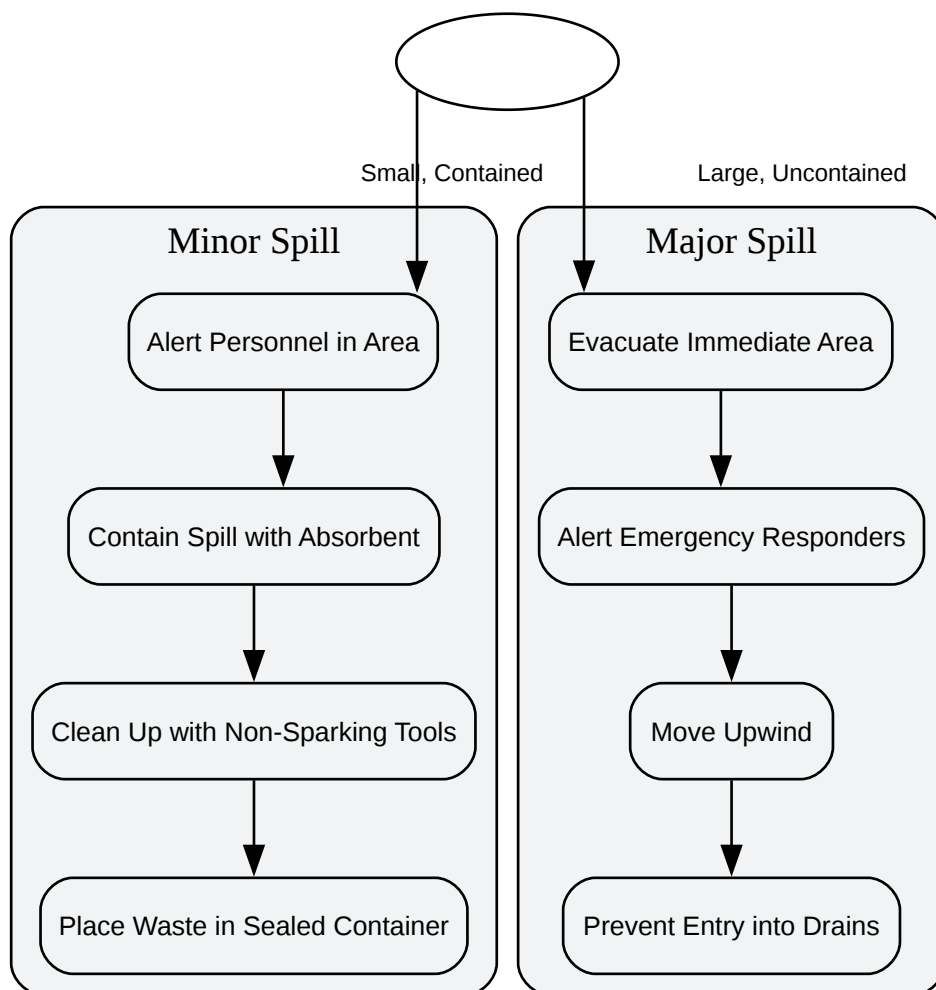
Caption: Standard operational workflow for handling **cis-11-Hexadecenal**.

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Put on all required personal protective equipment as detailed in the table above.
 - Ensure a spill kit appropriate for combustible liquids is readily accessible.
- Handling:
 - Retrieve **cis-11-Hexadecenal** from its designated storage location (2-8°C).
 - Perform all manipulations and dispensing of the chemical inside a certified chemical fume hood to avoid inhalation of vapors.[\[9\]](#)
 - Avoid contact with skin and eyes.[\[6\]](#)
 - Keep away from heat, sparks, open flames, and hot surfaces.
 - Avoid contamination with oxidizing agents such as nitrates and oxidizing acids.[\[6\]](#)
 - After dispensing, securely seal the container.
- Post-Handling:
 - Return the chemical to its proper storage.
 - Decontaminate the work surface.
 - Carefully remove and dispose of contaminated gloves and other disposable PPE in a designated waste container.
 - Wash hands and forearms thoroughly with soap and water.

Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is necessary to prevent harm to personnel and the environment.



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Caption: Decision workflow for **cis-11-Hexadecenal** spills.

Minor Spills:

- Alert others in the immediate vicinity.
- Contain the spill using an inert absorbent material (e.g., vermiculite, dry sand).
- Clean up all spills immediately, avoiding breathing vapors.[6]

- Collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal.
- Ventilate the area and clean the spill site once the material has been removed.

Major Spills:

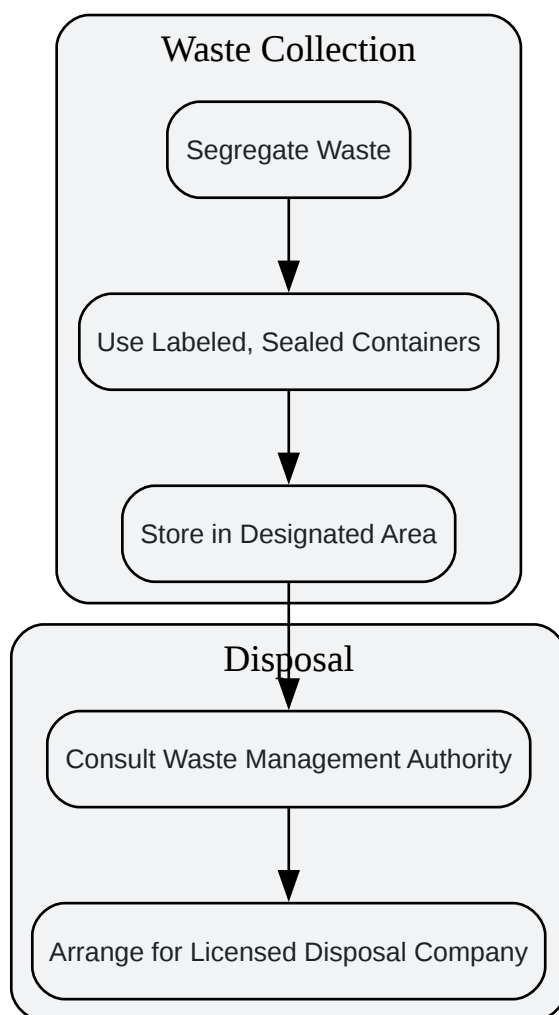
- Evacuate the area immediately.
- Alert the appropriate emergency response team and inform them of the location and nature of the hazard.[\[6\]](#)
- Move to an upwind location.[\[6\]](#)
- Prevent the spill from entering drains or waterways, as it is very toxic to aquatic organisms.
[\[6\]](#)

Disposal Plan

cis-11-Hexadecenal and its container must be disposed of as hazardous waste.[\[6\]](#)

Environmental release must be avoided.[\[8\]](#)

Waste Collection and Disposal Workflow:



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Caption: Procedural workflow for the disposal of **cis-11-Hexadecenal** waste.

Step-by-Step Disposal Procedure:

- **Waste Segregation:** Do not mix **cis-11-Hexadecenal** waste with other waste streams.
- **Containerization:** Collect all waste, including contaminated PPE and spill cleanup materials, in a clearly labeled, sealed container suitable for hazardous waste.
- **Storage:** Store the waste container in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials.

- Disposal: Dispose of the contents and container through a licensed waste disposal company. [8] All disposal activities must be in accordance with local, state, and federal regulations. [6] Do not allow wash water from cleaning equipment to enter drains. [6]

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